

2-Fluoro-4-methylbenzylamine molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-4-methylbenzylamine

Cat. No.: B1318726

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Technical Data Sheet: 2-Fluoro-4-methylbenzylamine

This document provides a concise technical overview of the chemical properties of **2-Fluoro-4-methylbenzylamine**, tailored for researchers, scientists, and professionals in the field of drug development.

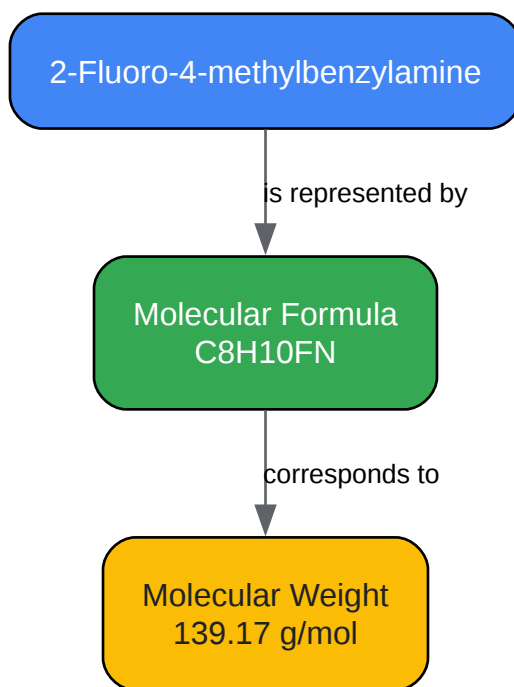
Chemical Identity and Properties

2-Fluoro-4-methylbenzylamine is a substituted aromatic amine. The presence of a fluorine atom and a methyl group on the benzene ring influences its chemical reactivity and physical properties, making it a compound of interest in medicinal chemistry and organic synthesis.

Identifier	Value	Source
Molecular Formula	C8H10FN	[1]
Molecular Weight	139.17 g/mol	[1][2][3]
CAS Number	771573-01-4	[1][4]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical relationship between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. 771573-01-4 CAS MSDS (2-FLUORO-4-METHYLBENZYLAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-Fluoro-2-methylbenzylamine | C8H10FN | CID 3460457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 2-FLUORO-4-METHYLBENZYLAMINE | 771573-01-4 [chemicalbook.com]

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